

An In-depth Technical Guide to 1-Phenyldecane

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Compound of Interest

Compound Name: 1-Phenyldecane

Cat. No.: B1670162

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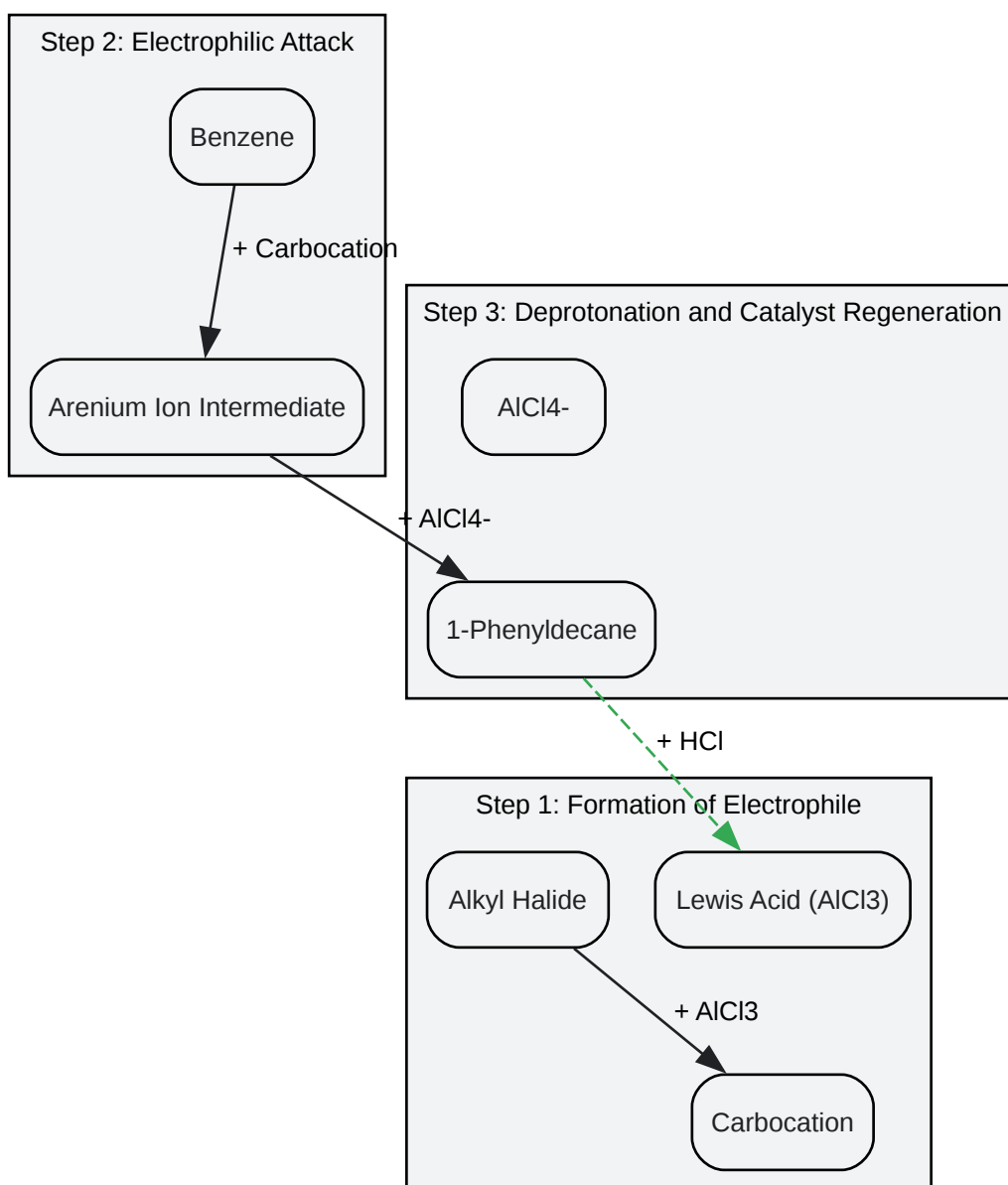
This technical guide provides a comprehensive overview of the structural and chemical properties of **1-phenyldecane**, a versatile aromatic hydrocarbon. The information herein is intended to support research and development activities by providing detailed data on its synthesis, characterization, and physical properties.

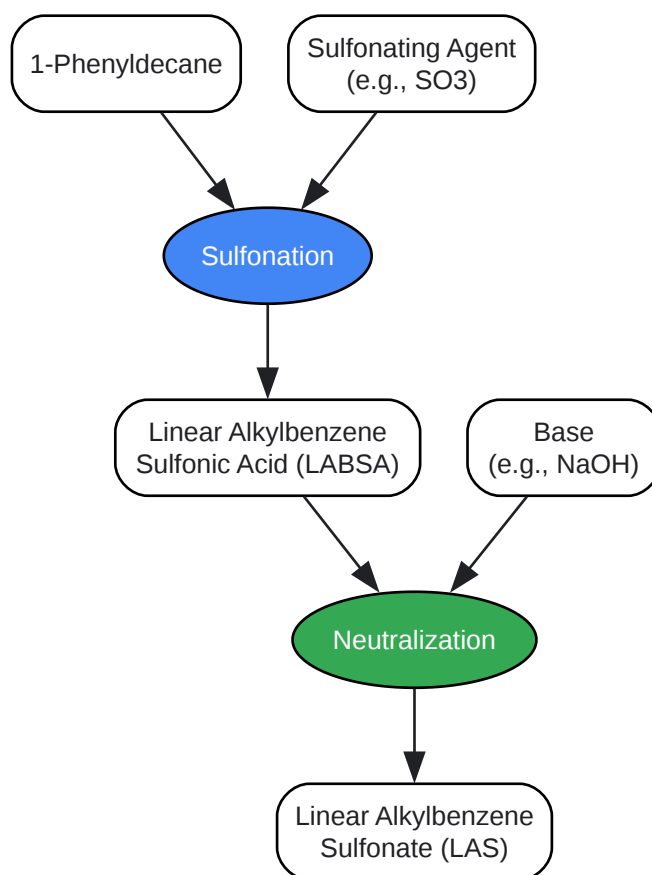
Chemical Structure and Properties

1-Phenyldecane, also known as n-decylbenzene, is an organic compound consisting of a phenyl group attached to a ten-carbon alkyl chain. Its structure is characterized by both an aromatic ring and a long, nonpolar aliphatic tail, rendering it useful in a variety of applications, including as a starting material for the synthesis of surfactants and other organic compounds.

[1]

Below is a visualization of the 2D chemical structure of **1-phenyldecane**.





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References

- 1. rsc.org [rsc.org]
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